

handling and safety precautions for 2-Chloro-N,N-diphenylacetamide

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Compound of Interest

Compound Name: 2-Chloro-N,N-diphenylacetamide

Cat. No.: B1361505

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Technical Support Center: 2-Chloro-N,N-diphenylacetamide

This guide is intended for researchers, scientists, and drug development professionals to ensure the safe handling, use, and disposal of **2-Chloro-N,N-diphenylacetamide**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Chloro-N,N-diphenylacetamide**?

A1: Based on data for the compound and structurally similar chemicals, **2-Chloro-N,N-diphenylacetamide** is considered hazardous. It may cause skin irritation, serious eye irritation, and respiratory irritation.^{[1][2]} It is also presumed to be harmful if swallowed.^{[3][4]} Therefore, a cautious approach with appropriate personal protective equipment is mandatory.^[3]

Q2: What Personal Protective Equipment (PPE) is required for handling this compound?

A2: The following PPE is mandatory:

- Eye and Face Protection: ANSI Z87.1 compliant safety glasses with side shields are the minimum requirement.^[3] When there is a potential for splashing, chemical splash goggles and a face shield should be worn.^[3]

- Skin Protection: Chemical-resistant gloves, such as nitrile gloves, are required.[3] Always inspect gloves for signs of degradation and replace them frequently.[3] A flame-resistant lab coat worn over long pants and closed-toe shoes is also mandatory.[3]
- Respiratory Protection: All handling of solid **2-Chloro-N,N-diphenylacetamide** that may generate dust, or any handling of its solutions, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[3] If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges should be used.[3]

Q3: How should I properly store **2-Chloro-N,N-diphenylacetamide**?

A3: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[1][5] The storage area should be locked up or otherwise accessible only to qualified personnel.[1][6]

Q4: What is the correct procedure for disposing of waste containing this chemical?

A4: All waste must be treated as hazardous.

- Solid Waste: Collect unused or contaminated solid material in a clearly labeled, sealed container for hazardous chemical waste.[3]
- Liquid Waste: Solutions containing the compound should be collected in a designated, leak-proof, and clearly labeled hazardous waste container.[3] Do not mix with incompatible waste streams.[3]
- Contaminated Materials: All disposable items that have come into contact with the compound (e.g., gloves, weigh boats, paper towels) must be disposed of as hazardous solid waste.[3]

Q5: What should I do in case of accidental exposure?

A5: In all cases of exposure, seek immediate medical attention and show the Safety Data Sheet (SDS) to the attending physician.[1][6]

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove all contaminated clothing.[1][3]

- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.[1][3]
- Inhalation: Move the affected person to fresh air.[1][3] If they are not breathing, give artificial respiration.[3]
- Ingestion: Do NOT induce vomiting.[3] Rinse the mouth with water and seek immediate medical attention.[3]

Troubleshooting Guide

Q: I spilled a small amount of the solid powder inside the chemical fume hood. What is the correct cleanup procedure?

A: For a small spill contained within a fume hood, first ensure your PPE is intact. Absorb the spill with an inert material like vermiculite or sand.[3] Carefully sweep or scoop the absorbed material into a sealed, appropriately labeled container for hazardous waste disposal.[3] Clean the spill area with a suitable solvent, followed by soap and water.[3]

Q: I need to weigh the solid compound, and I'm concerned about creating airborne dust. How can I perform this task safely?

A: Always weigh the solid material inside a certified chemical fume hood.[3] Use a tared weigh boat or paper.[3] To prevent the dispersal of fine powders, consider using anti-static equipment if available.[3] Handle the material gently to minimize dust formation.

Q: While preparing a solution, the compound splashed onto my gloved hand. What should I do?

A: Immediately remove the contaminated glove using the proper removal technique to avoid touching the outer surface with your bare skin.[7] Dispose of the glove as hazardous waste.[3] Wash your hands thoroughly with soap and water.[7] Obtain a new pair of gloves before resuming your work.

Q: My skin came into direct contact with a solution. What are the immediate first aid steps?

A: Immediately go to the nearest safety shower or drench hose. Flush the affected skin with large amounts of water for at least 15 minutes.[\[1\]](#)[\[3\]](#) While rinsing, remove any contaminated clothing.[\[3\]](#) Seek immediate medical attention after the initial flushing.[\[3\]](#)

Physicochemical and Safety Data

Property	Value
CAS Number	5428-43-3 [1]
Molecular Formula	C ₁₄ H ₁₂ CINO [8]
Molecular Weight	245.70 g/mol [8]
Melting Point	140 °C (413 K) [8]
Boiling Point	Data not available
Appearance	Data not available
Hazard Statements	H315: Causes skin irritation. [1] [2] H319: Causes serious eye irritation. [1] [2] H335: May cause respiratory irritation. [1] [2]
Signal Word	Warning [1]

Detailed Experimental Protocol: Safe Handling

This protocol outlines the standard procedure for safely handling **2-Chloro-N,N-diphenylacetamide** in a laboratory setting.

1. Preparation and Pre-Use Inspection:

- Designate a specific area for handling, preferably within a chemical fume hood.[\[3\]](#)
- Ensure a spill kit and all necessary PPE are readily accessible.[\[3\]](#)
- Inspect all PPE for integrity (no rips, cracks, or holes).
- Verify that the chemical fume hood is functioning correctly (check airflow monitor).[\[3\]](#)
- Ensure an eyewash station and safety shower are unobstructed and accessible.[\[9\]](#)[\[10\]](#)

2. Weighing and Solution Preparation (in Fume Hood):

- Don all required PPE (lab coat, gloves, eye protection).

- Gently place the desired amount of the solid onto a tared weigh boat, minimizing dust creation.[3]
- To prepare a solution, slowly add the solid to the solvent to prevent splashing.[3]
- Keep the container sealed when not in immediate use.[3]
- Clearly label the final solution with the chemical name, concentration, date, and appropriate hazard warnings.[3]

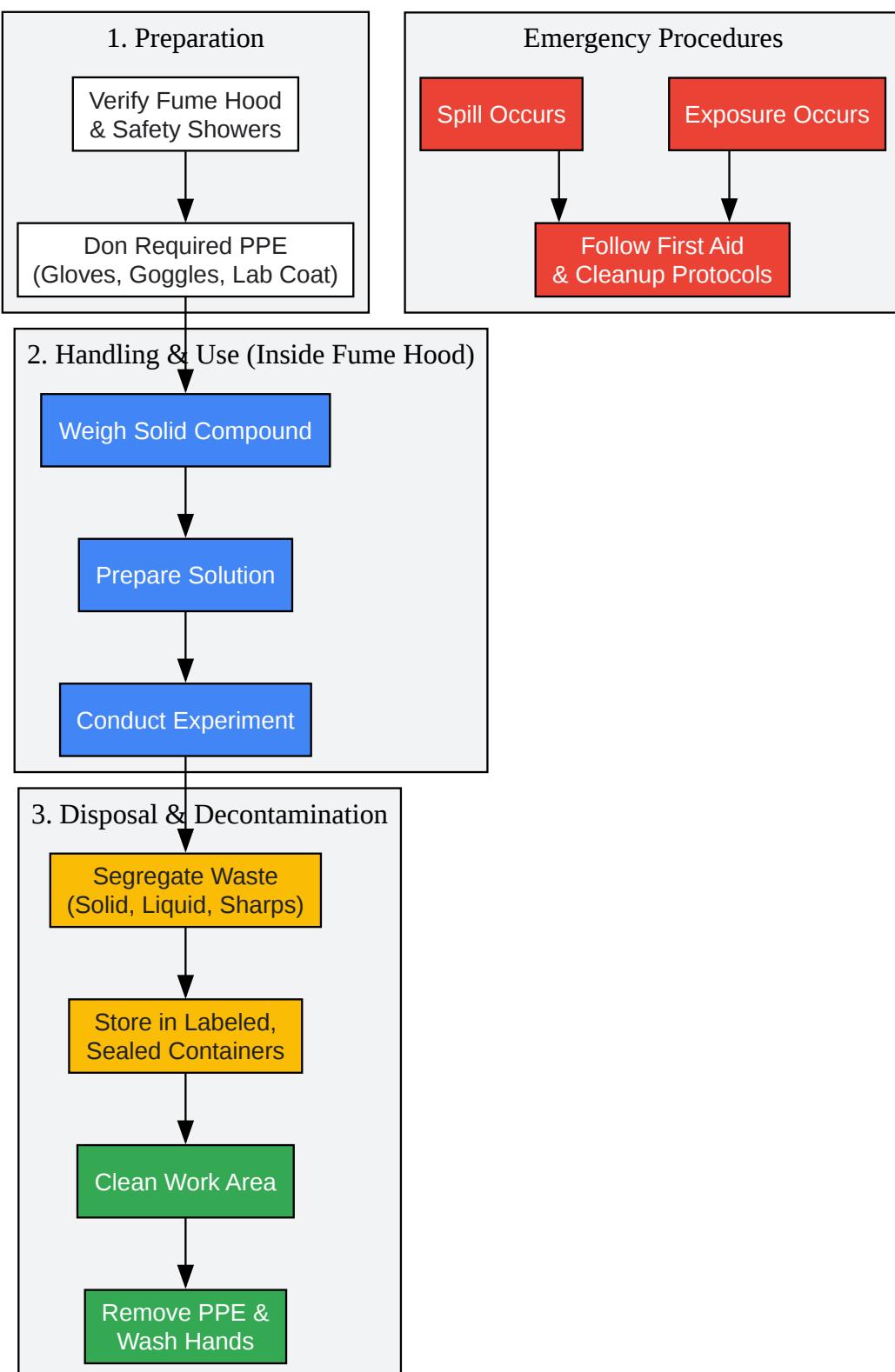
3. Experimental Use:

- Conduct all manipulations of the compound or its solutions within the fume hood.
- Avoid direct contact with skin and eyes.[10]
- Do not eat, drink, or smoke in the designated work area.[9]

4. Waste Disposal and Decontamination:

- Segregate all waste streams. Collect solid waste, liquid waste (halogenated organic), and contaminated disposables in separate, clearly labeled, and sealed hazardous waste containers.[3]
- Decontaminate the work surface with an appropriate solvent and then wash with soap and water.
- After completing work, carefully remove PPE, disposing of single-use items (like gloves) into the hazardous waste stream.
- Wash hands thoroughly with soap and water after removing gloves.[1]

Visual Workflow

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Caption: Workflow for the safe handling of **2-Chloro-N,N-diphenylacetamide**.

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